

# An In-depth Technical Guide to Cetyl Stearate (CAS Number: 1190-63-2)

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## Compound of Interest

Compound Name: Cetyl Stearate

Cat. No.: B143676

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## Abstract

**Cetyl stearate**, with the CAS number 1190-63-2, is a wax ester formed from the esterification of cetyl alcohol and stearic acid.<sup>[1][2][3]</sup> It is a white, waxy solid at room temperature, valued for its physicochemical properties that make it a versatile ingredient in a wide range of applications, particularly in the cosmetic, personal care, and pharmaceutical industries.<sup>[2][4]</sup> This technical guide provides a comprehensive overview of **Cetyl stearate**, including its chemical and physical properties, synthesis methodologies, analytical techniques, and applications. The document also addresses its mechanism of action, which is primarily physical, and the current understanding of its biological interactions. All quantitative data is presented in structured tables, and experimental workflows are detailed and visualized.

## Chemical and Physical Properties

**Cetyl stearate** is characterized by its long hydrocarbon chain, which imparts its hydrophobic and waxy nature.<sup>[2]</sup> It is practically insoluble in water but soluble in organic solvents like ethanol and chloroform.<sup>[2]</sup> Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Cetyl Stearate**

Property	Value	Reference(s)
CAS Number	1190-63-2	[3]
Molecular Formula	C <sub>34</sub> H <sub>68</sub> O <sub>2</sub>	[3]
Molecular Weight	508.9 g/mol	[5]
IUPAC Name	Hexadecyl octadecanoate	[3]
Synonyms	Palmityl stearate, Hexadecyl stearate	[3]
Appearance	White, waxy solid	[2]
Melting Point	Approximately 55-60 °C	[6]
Boiling Point	> 250 °C	-
Density	Approximately 0.82 g/cm <sup>3</sup> at 20 °C	-
Solubility	Insoluble in water; Soluble in alcohols, chloroform	[2]

## Synthesis of Cetyl Stearate: Experimental Protocols

**Cetyl stearate** is commercially produced through the esterification of cetyl alcohol and stearic acid. This can be achieved via chemical or enzymatic catalysis.

### Chemical Synthesis: Acid-Catalyzed Esterification

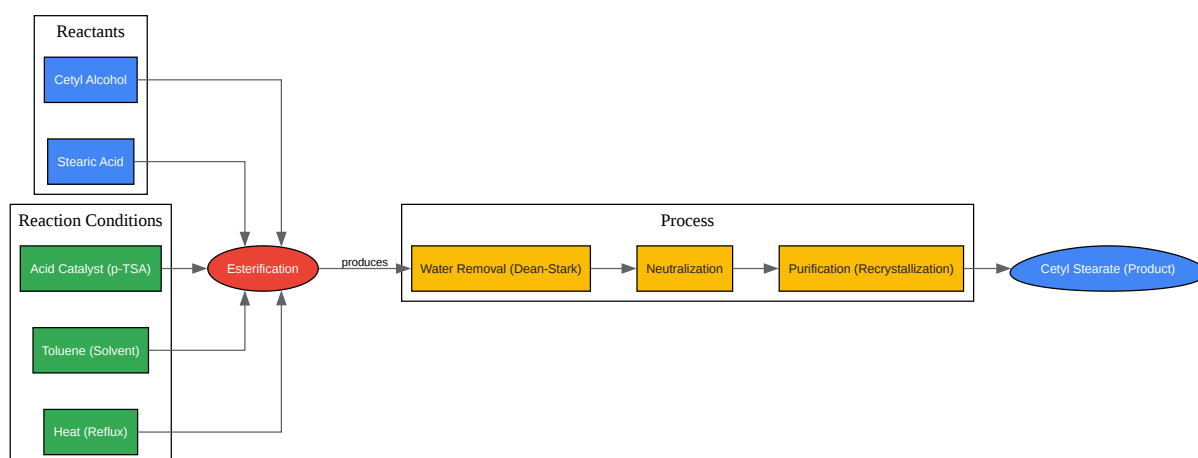
This method involves the reaction of cetyl alcohol and stearic acid in the presence of an acid catalyst, such as sulfuric acid or p-toluenesulfonic acid.

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine equimolar amounts of cetyl alcohol and stearic acid.
- **Solvent and Catalyst Addition:** Add a suitable solvent, such as toluene, to facilitate the removal of water. Introduce a catalytic amount of p-toluenesulfonic acid (e.g., 1-2 mol%).

- **Reaction:** Heat the mixture to reflux. The water produced during the esterification will be azeotropically removed and collected in the Dean-Stark trap.
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the acid value of the reaction mixture.
- **Work-up:** Once the reaction is complete, cool the mixture and neutralize the acid catalyst with a base, such as sodium bicarbonate solution.
- **Purification:** Separate the organic layer, wash it with water and brine, and dry it over anhydrous sodium sulfate. Remove the solvent under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent like ethanol or isopropanol to yield pure **Cetyl stearate**.

#### Logical Relationship of Chemical Synthesis



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Caption: Workflow for the chemical synthesis of **Cetyl stearate**.

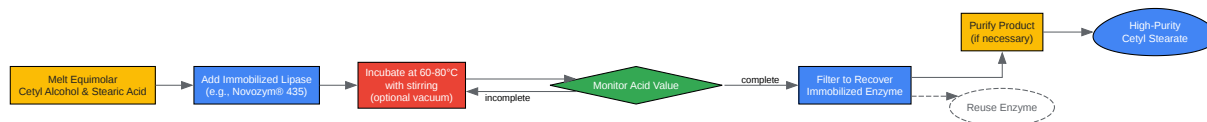
## Enzymatic Synthesis

Enzymatic synthesis offers a milder and more specific alternative to chemical methods, often requiring less harsh conditions and yielding high-purity products. Lipases are commonly used for this purpose.

Experimental Protocol:

- **Reactant and Enzyme Preparation:** In a temperature-controlled reaction vessel, melt an equimolar mixture of cetyl alcohol and stearic acid.
- **Enzyme Addition:** Add an immobilized lipase (e.g., Novozym® 435) to the molten reactants. The enzyme loading is typically between 1-10% (w/w) of the total substrate mass.
- **Reaction Conditions:** Maintain the reaction at a constant temperature, typically between 60-80°C, with continuous stirring. The reaction can be performed under vacuum to facilitate the removal of the water byproduct and drive the equilibrium towards ester formation.
- **Monitoring:** Monitor the conversion by measuring the decrease in the acid value of the mixture over time.
- **Enzyme Recovery:** After the reaction, the immobilized enzyme can be recovered by filtration for potential reuse.
- **Product Purification:** The product, **Cetyl stearate**, is typically of high purity and may require minimal further purification. If necessary, unreacted fatty acids can be removed by washing with a weak alkaline solution.

Experimental Workflow for Enzymatic Synthesis



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Caption: Workflow for the enzymatic synthesis of **Cetyl stearate**.

## Analytical Methods for Characterization

The purity and identity of synthesized **Cetyl stearate** can be confirmed using various analytical techniques.

Table 2: Analytical Methods for **Cetyl Stearate**

Technique	Purpose	Key Observations
Gas Chromatography-Mass Spectrometry (GC-MS)	Purity assessment and identification	A single major peak corresponding to the molecular weight of Cetyl stearate (m/z 508.9).
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation	$^1\text{H}$ NMR: Characteristic peaks for the ester methylene protons (-O-CH <sub>2</sub> -) and the acyl methylene protons (-CH <sub>2</sub> -COO-). $^{13}\text{C}$ NMR: Resonances for the carbonyl carbon and the carbons of the long alkyl chains.
Fourier-Transform Infrared (FTIR) Spectroscopy	Functional group identification	A strong absorption band around 1740 cm <sup>-1</sup> corresponding to the C=O stretching of the ester group.
Differential Scanning Calorimetry (DSC)	Determination of melting point and thermal behavior	A sharp endothermic peak indicating the melting point.

## Applications in Research and Drug Development

**Cetyl stearate**'s primary role in various formulations is as an excipient, leveraging its physical properties.

- **Cosmetics and Personal Care:** It functions as an emollient, texture enhancer, and thickening agent in creams, lotions, and other skincare products.[\[4\]](#) It provides a smooth, non-greasy feel and helps to stabilize emulsions.[\[4\]](#)
- **Pharmaceuticals:** In topical pharmaceutical formulations, it acts as a vehicle and an emollient, aiding in the delivery of active pharmaceutical ingredients (APIs). It is also used as a lubricant and binder in the manufacturing of tablets.[\[2\]](#)

- **Drug Delivery:** Its lipophilic nature can be exploited in the formulation of lipid-based drug delivery systems, such as solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs), to encapsulate and deliver hydrophobic drugs.

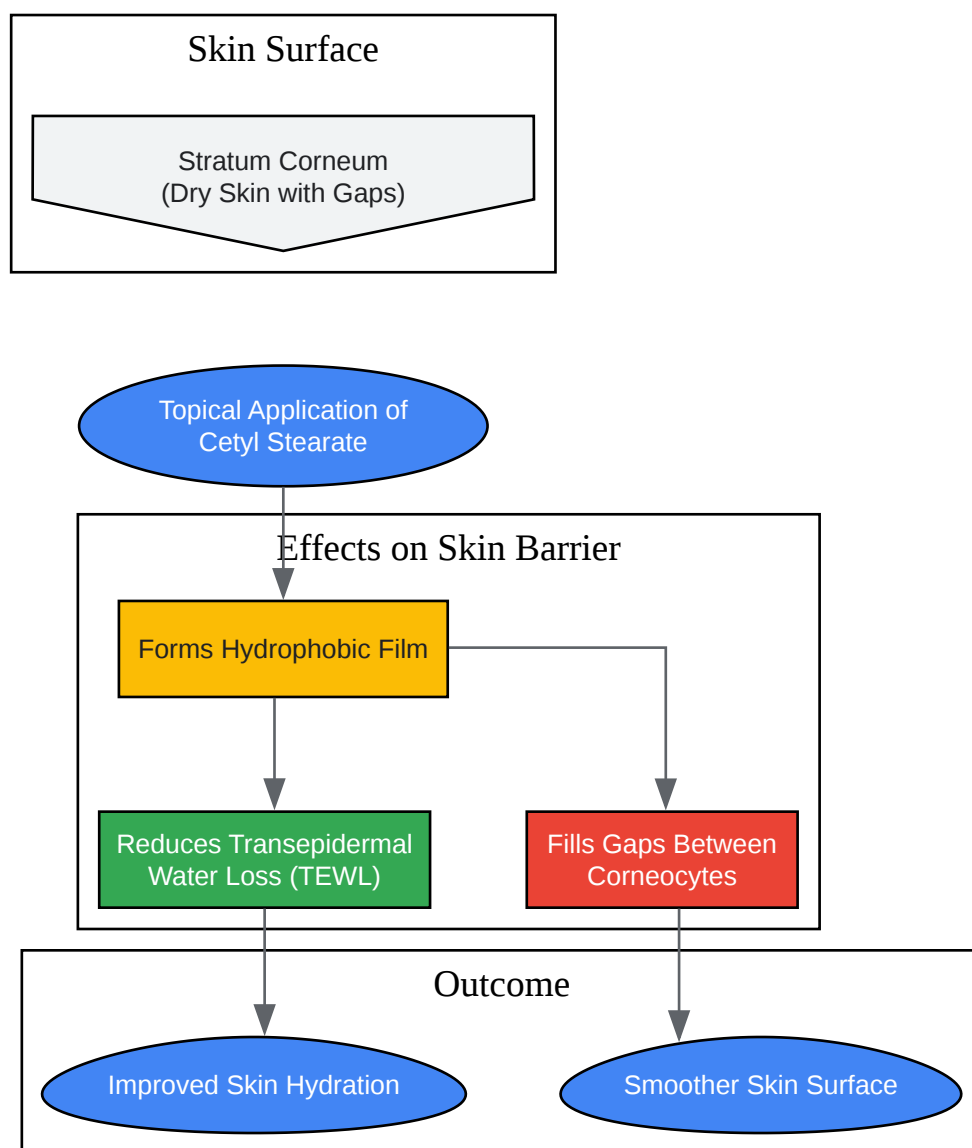
## Mechanism of Action and Biological Interaction

The primary mechanism of action of **Cetyl stearate** is physical, functioning as an emollient and an occlusive agent on the skin.

When applied topically, it forms a thin, hydrophobic film on the stratum corneum. This film has two main effects:

- **Occlusion:** It reduces transepidermal water loss (TEWL) by creating a barrier that prevents the evaporation of water from the skin's surface. This helps to hydrate the skin.<sup>[4]</sup>
- **Lubrication:** It fills the spaces between the corneocytes, resulting in a smoother skin surface and a soft, lubricious feel.<sup>[7]</sup>

Mechanism of Action as an Emollient



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Caption: Physical mechanism of action of **Cetyl stearate** as a skin emollient.

#### Biological Signaling Pathways:

Currently, there is a lack of scientific evidence to suggest that **Cetyl stearate** is directly involved in specific biochemical or signaling pathways within skin cells. It is generally considered to be a biologically inert material with a low potential for irritation and sensitization. [7] Its safety has been reviewed and confirmed by the Cosmetic Ingredient Review (CIR) Expert Panel.[7] While some studies have explored the anti-inflammatory potential of mixtures



of cetylated fatty acids, these findings have not been specifically attributed to **Cetyl stearate** alone.[8] Therefore, its primary functions are attributed to its physical and chemical properties rather than direct pharmacological or biological activity.

## Safety and Toxicology

**Cetyl stearate** has a long history of safe use in cosmetic and pharmaceutical products.

- **Acute Toxicity:** It exhibits low acute oral toxicity.[7]
- **Dermal Irritation and Sensitization:** At typical concentrations used in cosmetic formulations, it is considered to be, at most, minimally irritating to the skin and is not a sensitizer.[7]
- **Ocular Irritation:** It is considered to be essentially non-irritating to the eyes.[7]

Table 3: GHS Hazard Information

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Note: GHS classifications can vary between suppliers and regulatory bodies. The information provided is a general representation and should be confirmed with the specific Safety Data Sheet (SDS).

## Conclusion

**Cetyl stearate** (CAS 1190-63-2) is a well-characterized wax ester with a strong safety profile. Its utility in the cosmetic and pharmaceutical fields is primarily due to its desirable physical properties as an emollient, thickener, and stabilizer. While it does not appear to have direct effects on biological signaling pathways, its ability to improve skin barrier function and serve as

a delivery vehicle for active compounds makes it a valuable tool for researchers and formulation scientists. The synthesis of **Cetyl stearate** can be accomplished through robust chemical and enzymatic methods, and its purity can be readily assessed using standard analytical techniques.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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